

# Daltroban solubility and stability in DMSO for lab use

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## Compound of Interest

Compound Name: *Daltroban*

Cat. No.: *B034678*

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## Application Notes and Protocols: Daltroban in DMSO

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information and protocols for the solubility and stability of **Daltroban** when prepared in Dimethyl Sulfoxide (DMSO) for laboratory use.

## Product Information

**Daltroban** is a potent and specific antagonist of the Thromboxane A2 (TXA2) receptor, also known as the T-prostanoid (TP) receptor.[1][2][3] By blocking this receptor, **Daltroban** inhibits downstream signaling pathways that lead to physiological effects such as platelet aggregation and vasoconstriction.[4] It is widely used in research to study processes involving TXA2 signaling, including cardiovascular diseases and reperfusion injury.[2]

Property	Value
Synonyms	SKF 96148, BM-13505
CAS Number	79094-20-5
Molecular Formula	C <sub>16</sub> H <sub>16</sub> ClNO <sub>4</sub> S
Molecular Weight	353.82 g/mol
Mechanism of Action	Thromboxane A2 (TXA2) Receptor Antagonist

## Solubility in DMSO

**Daltroban** is soluble in DMSO. However, solubility can vary between suppliers and is influenced by the purity of the compound and the quality of the DMSO. It is crucial to use anhydrous, high-purity DMSO, as the solvent is hygroscopic and absorbed water can significantly reduce the solubility of many compounds.

Table 2.1: **Daltroban** Solubility Data

Supplier/Source	Reported Solubility	Molar Concentration	Recommendations
TargetMol	50 mg/mL	141.31 mM	Sonication is recommended.
MedchemExpress	22 mg/mL	62.18 mM	Ultrasonic and warming are needed. Use newly opened DMSO.
GlpBio	Soluble in DMSO	Not specified	Heat the tube to 37°C and sonicate.

## Stability and Storage of DMSO Solutions

Proper storage of **Daltroban** stock solutions is critical to maintain their integrity and activity. The primary recommendations are to store solutions at low temperatures in aliquots to prevent

degradation from repeated freeze-thaw cycles.

Table 3.1: **Daltroban** Stock Solution Stability in DMSO

Storage Temperature	Recommended Duration	Key Considerations
-80°C	6 months to over 1 year	Recommended for long-term storage. Store in small, single-use aliquots.
-20°C	1 month	Suitable for short-term storage. Avoid repeated freeze-thaw cycles.
4°C	Up to 1 week	For frequent use of a working aliquot. Discard after one week.

## Protocols

### Protocol for Preparation of a 50 mM **Daltroban** Stock Solution in DMSO

This protocol describes the preparation of 1 mL of a 50 mM stock solution of **Daltroban**.

Materials:

- **Daltroban** powder (CAS: 79094-20-5)
- Anhydrous, sterile-filtered DMSO (Biotechnology Grade)
- Calibrated analytical balance
- Sterile 1.5 mL or 2.0 mL microcentrifuge tube
- Sterile pipette tips
- Vortex mixer

- Water bath sonicator

Calculation:

- Target Concentration (M): 50 mM = 0.050 mol/L
- Molecular Weight (MW): 353.82 g/mol
- Final Volume (V): 1 mL = 0.001 L
- Mass (m) required:  $m = M \times MW \times V$
- Mass (m):  $0.050 \text{ mol/L} \times 353.82 \text{ g/mol} \times 0.001 \text{ L} = 0.01769 \text{ g} = 17.69 \text{ mg}$

Procedure:

- Tare a sterile microcentrifuge tube on the analytical balance.
- Carefully weigh 17.69 mg of **Daltroban** powder directly into the tared tube.
- Add 1 mL of anhydrous DMSO to the tube containing the **Daltroban** powder.
- Close the cap tightly and vortex the solution for 30-60 seconds.
- To ensure complete dissolution, place the tube in a water bath sonicator for 5-10 minutes. Gentle warming to 37°C may also be applied if necessary.
- Visually inspect the solution to ensure no solid particulates remain. The solution should be clear.
- The 50 mM stock solution is now ready for use or storage.

## Protocol for Storage and Handling of Daltroban Stock Solutions

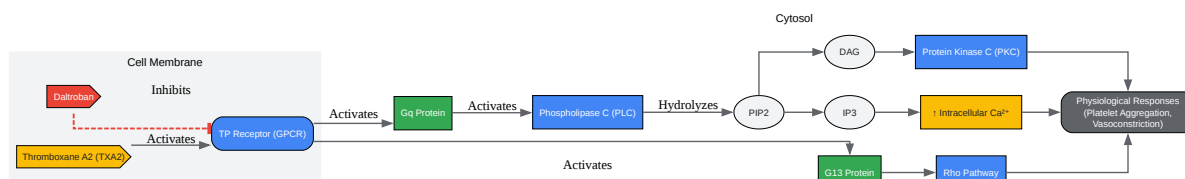
Procedure:

- **Aliquoting:** Immediately after preparation, dispense the stock solution into smaller, single-use volumes (e.g., 10-50  $\mu\text{L}$ ) in sterile, low-retention microcentrifuge tubes. This minimizes the number of freeze-thaw cycles for the bulk of the stock.
- **Labeling:** Clearly label each aliquot with the compound name ("**Daltroban**"), concentration (50 mM in DMSO), and the date of preparation.
- **Long-Term Storage:** Place the labeled aliquots in a freezer box and store them at  $-80^{\circ}\text{C}$  for maximum stability.
- **Working Aliquots:** For regular use, one aliquot can be moved to a  $-20^{\circ}\text{C}$  freezer or, for very frequent use, stored at  $4^{\circ}\text{C}$  for no longer than one week.
- **Thawing:** When ready to use, thaw an aliquot at room temperature. Briefly centrifuge the tube to collect the solution at the bottom before opening.
- **Dilution:** Prepare fresh working dilutions from the stock solution for each experiment. When diluting into aqueous buffers or cell culture media, ensure the final concentration of DMSO is non-toxic to the experimental system (typically  $<0.5\%$ ).

## Signaling Pathway and Experimental Workflow

### Daltroban Mechanism of Action

**Daltroban** acts as a competitive antagonist at the Thromboxane A<sub>2</sub> (TP) receptor. The TP receptor is a G-protein-coupled receptor (GPCR) that, upon binding its agonist TXA<sub>2</sub>, activates Gq and G13 proteins. This initiates downstream signaling cascades involving Phospholipase C (PLC) activation, leading to increased intracellular calcium ( $\text{Ca}^{2+}$ ) and activation of Protein Kinase C (PKC), as well as activation of the Rho signaling pathway. These pathways ultimately mediate physiological responses like platelet aggregation, vasoconstriction, and smooth muscle contraction. **Daltroban** blocks the initial binding of TXA<sub>2</sub>, thereby inhibiting these downstream effects.

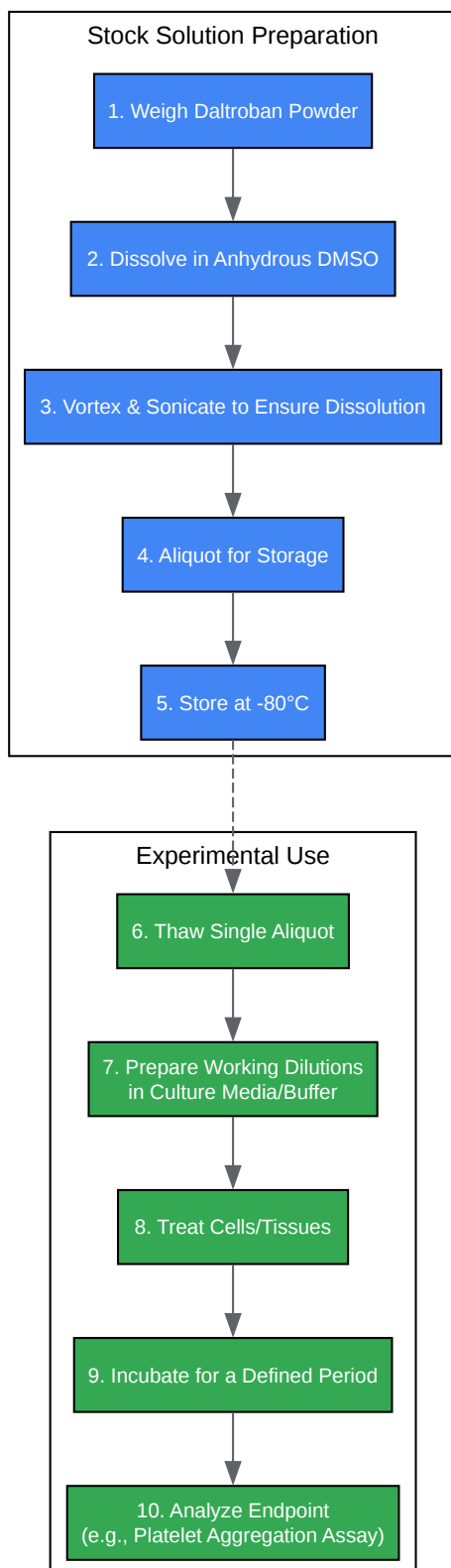


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Caption: **Daltroban** inhibits the Thromboxane A2 signaling pathway.

## General Experimental Workflow

The following diagram illustrates a typical workflow for using a **Daltroban** DMSO stock solution in a cell-based laboratory experiment.



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Caption: General workflow for **Daltroban** from preparation to analysis.

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